

Personal protective equipment for handling 2-Bromo-4-methoxyphenylacetic acid

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Compound of Interest

Compound Name: 2-Bromo-4-methoxyphenylacetic acid

Cat. No.: B1276812

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Essential Safety and Handling Guide for 2-Bromo-4-methoxyphenylacetic Acid

This guide provides comprehensive safety, handling, and disposal protocols for researchers, scientists, and drug development professionals working with **2-Bromo-4-methoxyphenylacetic acid** (CAS No. 66916-99-2). Adherence to these procedures is critical for ensuring personal safety and regulatory compliance in the laboratory.

Chemical and Physical Properties

Property	Value
Molecular Formula	C ₉ H ₉ BrO ₃
Molecular Weight	245.07 g/mol [1] [2]
Appearance	Cream-colored powder or solid [2] [3]
Melting Point	127-131 °C [1] [2]
Purity	≥ 97% [1] [3]

Hazard Identification and Personal Protective Equipment

2-Bromo-4-methoxyphenylacetic acid is classified as a hazardous substance. It is toxic if swallowed, causes skin and eye irritation, and may cause respiratory irritation.[1][4][5] Therefore, the use of appropriate personal protective equipment (PPE) is mandatory.

Body Part	Required PPE	Specifications and Best Practices
Eyes/Face	Safety glasses with side-shields or chemical safety goggles.	Must conform to OSHA 29 CFR 1910.133 or European Standard EN166.[4][6]
Hands	Chemical-resistant gloves.	Nitrile rubber gloves are recommended. Inspect gloves for any signs of degradation or puncture before use.[7][8]
Respiratory	Dust mask type N95 (US) or equivalent.	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if ventilation is inadequate or if dust is generated.[1][4][6]
Body	Long-sleeved laboratory coat.	Wear appropriate protective clothing to prevent skin exposure.[7][9]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **2-Bromo-4-methoxyphenylacetic acid** is essential to minimize exposure and prevent accidents.

1. Preparation and Engineering Controls:

- Ensure a certified chemical fume hood is operational.
- Verify that a safety shower and eyewash station are accessible and in good working order.[7]
- Designate a specific area within the fume hood for handling the compound to contain potential contamination.

- Assemble all necessary equipment and reagents before introducing the chemical.
- Have a spill cleanup kit readily available.

2. Handling the Compound:

- Always handle **2-Bromo-4-methoxyphenylacetic acid** within a chemical fume hood to ensure adequate ventilation.[7][10]
- Avoid the formation and inhalation of dust.[4][6]
- Wear all prescribed personal protective equipment (PPE).
- When transferring the solid, use a spatula or other appropriate tools to minimize dust generation.
- Keep the container tightly closed when not in use.[4][10]

3. Post-Handling Procedures:

- Decontaminate all work surfaces that may have come into contact with the chemical.
- Carefully remove PPE, avoiding contact with the outer surfaces. Gloves should be removed last.
- Wash hands thoroughly with soap and water after handling.[4][10]
- Do not eat, drink, or smoke in the laboratory area.[7]

Emergency Procedures

In Case of Exposure:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids. Seek medical attention.[4]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, seek medical advice.[4][6]

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[4]
- Ingestion: Clean mouth with water and drink plenty of water afterward. Do NOT induce vomiting. Call a physician or poison control center immediately.[4][6]

Spill Response:

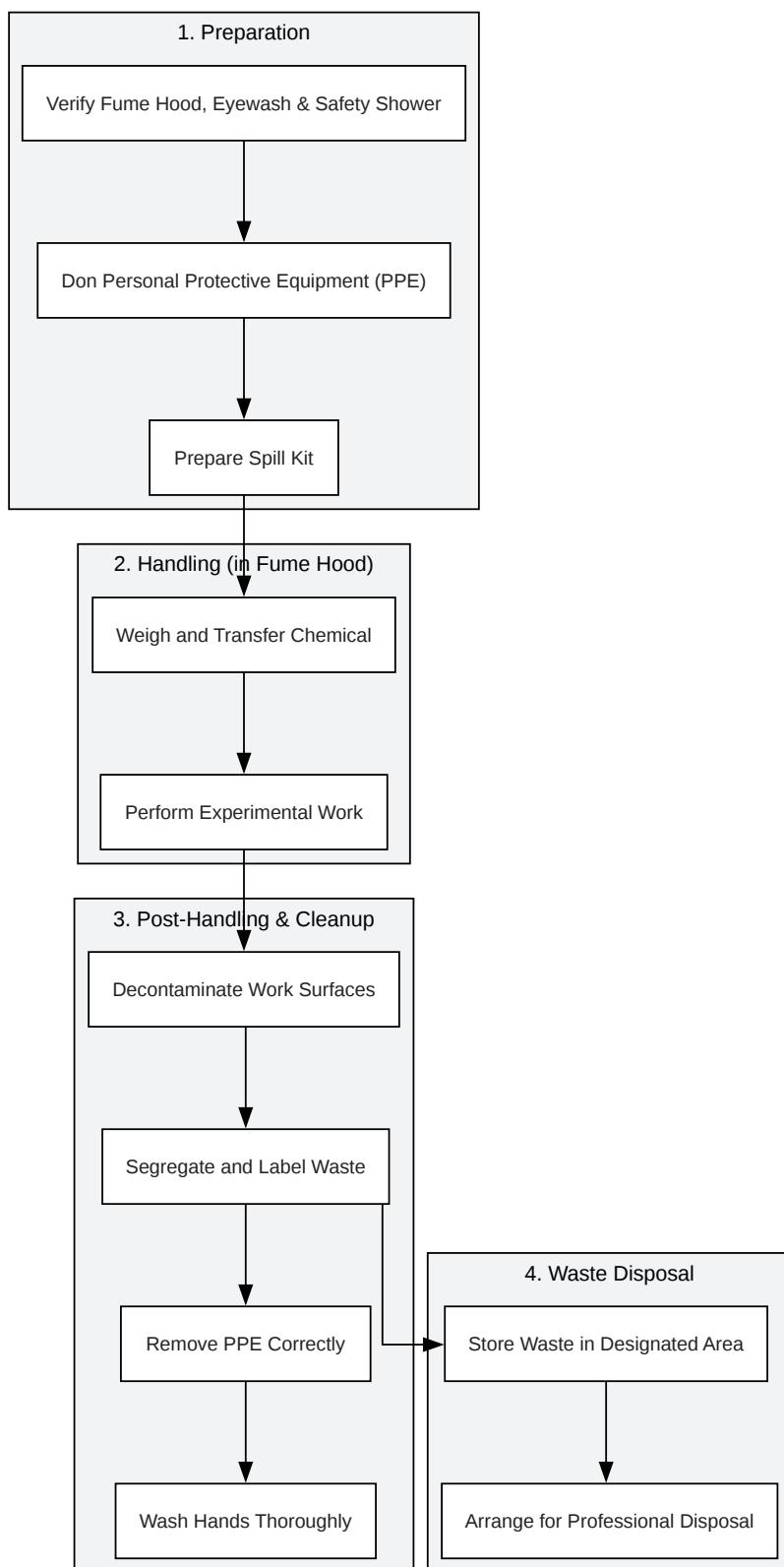
- Evacuate the area and ensure adequate ventilation.
- Wear appropriate PPE, including respiratory protection.
- Prevent further leakage or spillage if it is safe to do so.
- Sweep up the spilled solid and place it into a suitable, labeled container for disposal. Avoid generating dust.[4][6]

Disposal Plan

Proper disposal of **2-Bromo-4-methoxyphenylacetic acid** and its containers is crucial to prevent environmental contamination and comply with regulations.

- Waste Collection: Collect waste material in a designated, labeled, and tightly sealed container.[8]
- Waste Classification: Chemical waste generators must determine if a discarded chemical is classified as hazardous waste and consult local, regional, and national regulations for complete and accurate classification.[6]
- Disposal Route: Dispose of the contents and container at an approved waste disposal plant. [4][10] Do not empty into drains.[6]

Workflow for Safe Handling

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Caption: Workflow for the safe handling of **2-Bromo-4-methoxyphenylacetic acid**.

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